

# 5-Acetylthiophene-2-carboxylic acid CAS number 4066-41-5.

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## Compound of Interest

**Compound Name:** 5-Acetylthiophene-2-carboxylic acid

**Cat. No.:** B121105

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An In-depth Technical Guide to **5-Acetylthiophene-2-carboxylic acid** (CAS: 4066-41-5)

## Overview

**5-Acetylthiophene-2-carboxylic acid**, also known as 5-Acetyl-2-thenoic acid, is a disubstituted thiophene derivative.<sup>[1][2]</sup> It serves as a crucial building block and intermediate in organic synthesis.<sup>[3]</sup> Its unique chemical structure, featuring both a carboxylic acid and a ketone functional group on a thiophene ring, makes it a versatile reagent for creating more complex molecules.<sup>[3]</sup> This compound is particularly valuable in the development of pharmaceuticals, agrochemicals, and advanced materials.<sup>[3][4]</sup> This guide provides a comprehensive overview of its properties, synthesis, applications, and analytical characterization for researchers and professionals in drug development.

## Physicochemical Properties

**5-Acetylthiophene-2-carboxylic acid** is typically an off-white to light yellow crystalline powder at room temperature.<sup>[3][4][5]</sup> It is stable under normal storage conditions, though it should be stored in a cool, dry place away from direct sunlight and moisture.<sup>[4][6]</sup>

Property	Value	Source(s)
CAS Number	4066-41-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> O <sub>3</sub> S	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	170.19 g/mol	<a href="#">[3]</a> <a href="#">[6]</a> <a href="#">[7]</a>
Appearance	Off-white to pale yellow crystalline powder	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	138 - 213 °C (Varies significantly by source and purity)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
	209.0 to 213.0 °C	<a href="#">[1]</a>
	208-212 °C	<a href="#">[3]</a>
	163-167 °C	<a href="#">[4]</a>
	138 - 142 °C	<a href="#">[4]</a>
Solubility	Poorly soluble in water.	<a href="#">[4]</a> <a href="#">[6]</a>
	Soluble in organic solvents such as dichloromethane, chloroform, ethanol, and acetone.	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[9]</a>
Purity	Typically ≥98% (HPLC/GC)	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	5-acetylthiophene-2-carboxylic acid	<a href="#">[7]</a>
SMILES	CC(=O)C1=CC=C(S1)C(=O)O	<a href="#">[7]</a> <a href="#">[10]</a>

## Synthesis Protocols

Several methods have been established for the synthesis of **5-Acetylthiophene-2-carboxylic acid**. The choice of method may depend on the available starting materials and desired scale.

### Method 1: Oxidation of 5-Acetyl-2-thienylacetic acid

This method involves the selective oxidation of the methylene group in 5-acetyl-2-thienylacetic acid. It is noted for producing high yields and is useful as a pathway to creating intermediates for therapeutic agents.[11]

- Experimental Protocol:
  - Preparation of Oxidizing Agent: Add chromic anhydride ( $\text{CrO}_3$ ) portionwise to cooled pyridine (0–5 °C). An orange complex will precipitate.[11]
  - Reaction: Add 5-acetyl-2-thienylacetic acid to the chromic anhydride-pyridine complex.[11]
  - Incubation: Stir the reaction mixture at room temperature overnight.[11]
  - Work-up: Acidify the mixture with concentrated hydrochloric acid and extract the product with ether.[11]
  - Purification: Wash the ether layer with water, dry it, and evaporate the solvent. The crude product can be further purified by recrystallization from water to yield **5-Acetylthiophene-2-carboxylic acid**.[11]

## Method 2: Synthesis from Thiophene

A common laboratory-scale synthesis involves a two-step process starting from thiophene.[5][12]

- Experimental Protocol:
  - Acetylation: React thiophene with acetyl chloride in an acetylation reaction (e.g., Friedel-Crafts acylation) to introduce the acetyl group, forming 5-acetylthiophene.[5][12]
  - Oxidation: Oxidize the intermediate product, 5-acetylthiophene, to introduce the carboxylic acid group at the 2-position. This step requires careful control of reaction conditions to achieve the desired product.[5][12]

A generalized workflow for the synthesis and characterization of the compound is depicted below.

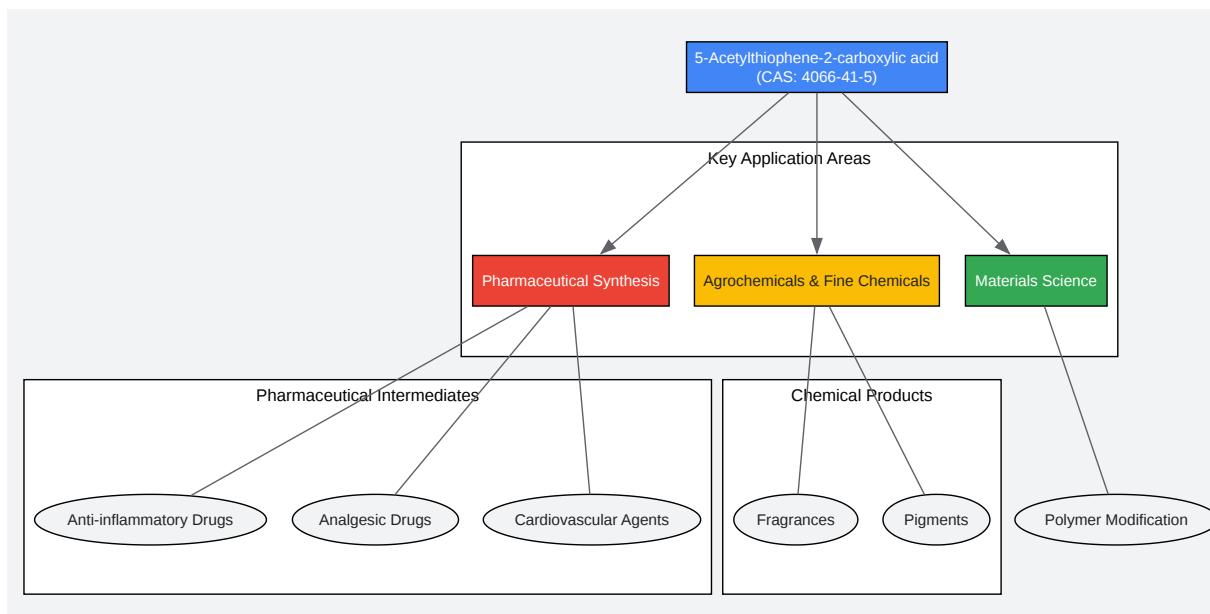
Caption: General experimental workflow from synthesis to final product analysis.

## Applications in Research and Development

**5-Acetylthiophene-2-carboxylic acid** is a key intermediate in several industrial and research fields.

- Pharmaceutical Development: It serves as a fundamental building block in the synthesis of various pharmaceuticals.<sup>[3]</sup> Its structure is incorporated into molecules designed as anti-inflammatory and analgesic drugs.<sup>[3]</sup> It is also cited as a useful intermediate for producing therapeutic agents for heart diseases.<sup>[11]</sup>
- Organic Synthesis: The compound's dual functional groups allow it to participate in a wide range of chemical reactions, such as acylation and condensation, making it a valuable precursor for complex organic molecules.<sup>[3]</sup>
- Agrochemicals and Fine Chemicals: It is used in the production of agrochemicals and other fine chemicals, including unique fragrances and stable, brightly colored pigments.<sup>[3][4]</sup>
- Materials Science: The molecule can be integrated into polymer structures through chemical modification to impart novel properties to materials.<sup>[4][5]</sup>

The logical relationship of its applications is illustrated in the diagram below.



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Caption: Core application pathways for **5-Acetylthiophene-2-carboxylic acid**.

## Analytical Characterization

Standard analytical techniques are used to confirm the structure and assess the purity of **5-Acetylthiophene-2-carboxylic acid**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR are used to confirm the chemical structure, ensuring the correct placement of the acetyl and carboxylic acid groups on the thiophene ring.
- Infrared (IR) Spectroscopy: IR spectroscopy is employed to identify the characteristic functional groups present in the molecule, such as the carbonyl (C=O) stretches from the ketone and carboxylic acid, and the O-H stretch of the carboxylic acid.<sup>[7]</sup>

- High-Performance Liquid Chromatography (HPLC): HPLC is a standard method for determining the purity of the compound, often reported to be above 98%.[\[3\]](#)
- Mass Spectrometry (MS): Techniques like GC-MS can be used to determine the molecular weight and fragmentation pattern, further confirming the compound's identity.[\[7\]](#)

## Safety and Handling

According to GHS classifications, **5-Acetylthiophene-2-carboxylic acid** is considered an irritant.

- Hazards: Causes skin irritation (H315) and serious eye irritation (H319).[\[7\]](#) It may also cause respiratory irritation (H335).[\[7\]](#)
- Precautions: Standard laboratory safety protocols should be followed. This includes working in a well-ventilated area, wearing appropriate personal protective equipment (PPE) such as gloves, safety glasses, and a lab coat.[\[5\]](#) Avoid inhaling dust and prevent contact with skin and eyes.[\[5\]](#) In case of contact, rinse the affected area immediately with plenty of water.[\[5\]](#)

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